

quantitative comparison of D-Alanine-3-13C uptake in different bacterial species

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Compound of Interest

Compound Name: *D-Alanine-3-13C*

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A Comparative Guide to D-Alanine-3-13C Uptake in Diverse Bacterial Species

For Researchers, Scientists, and Drug Development Professionals

This guide provides a quantitative comparison of **D-Alanine-3-13C** uptake across various bacterial species, offering valuable insights for studies in bacterial metabolism, cell wall biosynthesis, and the development of novel antimicrobial agents. D-Alanine is a crucial component of the bacterial cell wall peptidoglycan, making its uptake and incorporation a key target for therapeutic intervention. The use of stable isotope-labeled D-Alanine, such as **D-Alanine-3-13C**, allows for precise tracing and quantification of its metabolic fate within bacteria.

Quantitative Comparison of D-Alanine Uptake

While direct comparative studies using **D-Alanine-3-13C** are limited, data from studies using other labeled D-alanine isotopes (e.g., ¹¹C-labeled D-alanine for PET imaging) provide valuable insights into the relative uptake efficiencies across different bacterial species. The following table summarizes available quantitative data, normalized for comparison. It is important to note that the methodologies for quantification may vary between studies, and thus these values should be considered as a relative guide.

Bacterial Species	Gram Status	Relative D-Alanine Uptake (% of S. aureus)	Key References
Staphylococcus aureus	Gram-positive	100%	[1][2]
Pseudomonas aeruginosa	Gram-negative	Lower than S. aureus	[1][2]
Escherichia coli	Gram-negative	Lower than S. aureus	[2]
Bacillus subtilis	Gram-positive	High	[3]
Listeria monocytogenes	Gram-positive	High	[4]

Note: The relative uptake is based on qualitative and semi-quantitative data from studies using various labeled D-alanine analogs. Direct quantitative comparisons with D-Alanine-3-¹³C may vary.

Experimental Protocols

Protocol for Measuring D-Alanine-3-¹³C Uptake in Bacteria

This protocol outlines a general procedure for quantifying the uptake of **D-Alanine-3-¹³C** into bacterial cells using mass spectrometry.

1. Bacterial Culture Preparation:

- Grow the bacterial species of interest in an appropriate liquid culture medium to mid-logarithmic phase.
- Harvest the cells by centrifugation and wash them twice with a minimal medium lacking alanine to remove any residual amino acids.
- Resuspend the cells in the minimal medium to a defined optical density (e.g., OD600 of 1.0).

2. **D-Alanine-3-13C** Labeling:

- Add **D-Alanine-3-13C** to the bacterial suspension at a final concentration of 1 mM (concentration may need to be optimized for different species).
- Incubate the cells at their optimal growth temperature with shaking for a specific time course (e.g., 0, 5, 15, 30, 60 minutes).

3. Sample Quenching and Extraction:

- At each time point, rapidly quench the uptake by adding an excess of ice-cold minimal medium.
- Immediately harvest the cells by centrifugation at 4°C.
- Wash the cell pellet twice with ice-cold phosphate-buffered saline (PBS) to remove extracellular **D-Alanine-3-13C**.
- Extract the intracellular metabolites by resuspending the cell pellet in a cold extraction solvent (e.g., 80% methanol).
- Incubate on ice for 30 minutes, followed by centrifugation to pellet the cell debris.

4. Sample Analysis by Mass Spectrometry:

- Transfer the supernatant containing the intracellular metabolites to a new tube and dry it under a stream of nitrogen or using a vacuum concentrator.
- Reconstitute the dried extract in a suitable solvent for mass spectrometry analysis (e.g., 50% acetonitrile).
- Analyze the samples using a high-resolution mass spectrometer (e.g., LC-MS/MS) to quantify the amount of intracellular **D-Alanine-3-13C**.
- Use an unlabeled D-alanine standard curve for absolute quantification.

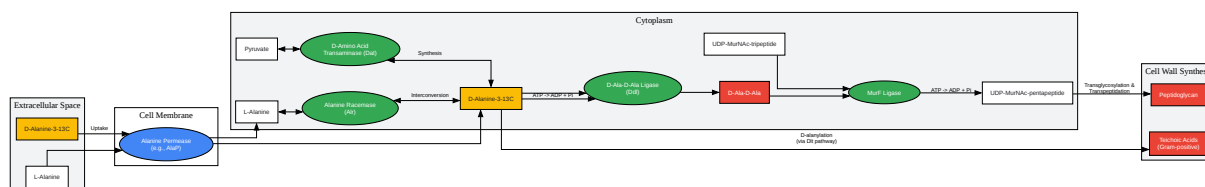
5. Data Analysis:

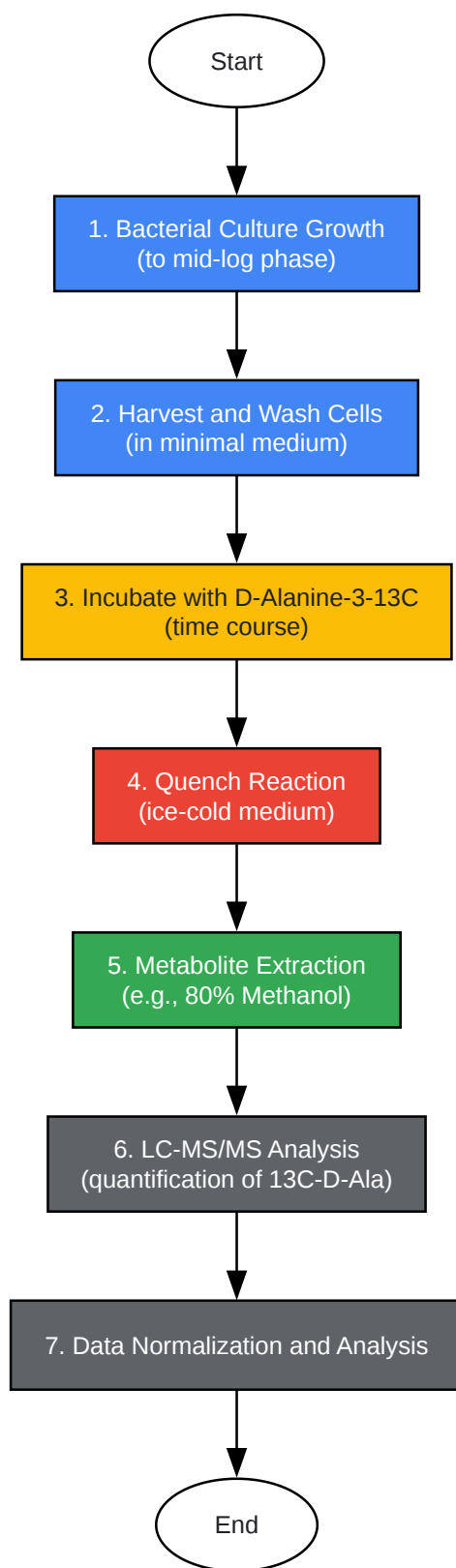
- Normalize the quantified **D-Alanine-3-13C** amount to the cell number or total protein content.
- Plot the uptake of **D-Alanine-3-13C** over time to determine the uptake rate.

Visualizations

D-Alanine Metabolism and Incorporation Pathway

The following diagram illustrates the key metabolic pathways for D-alanine in bacteria, including its synthesis, transport, and incorporation into the cell wall.





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